

An In-depth Technical Guide to 5-Chloro-2-methylaniline Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-p-cresol Hydrochloride

Cat. No.: B1274106

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Disclaimer: Information regarding "2-Hydroxy-5-methylaniline hydrochloride" is not readily available in public databases. This guide provides a detailed overview of a structurally similar and well-documented compound, 5-Chloro-2-methylaniline hydrochloride, as an illustrative example for researchers, scientists, and drug development professionals.

Core Characteristics

5-Chloro-2-methylaniline hydrochloride is a chemical intermediate with applications in the synthesis of dyes and pharmaceuticals.[1] It is the hydrochloride salt of the aromatic amine 5-chloro-2-methylaniline. The compound is classified as harmful if swallowed and causes skin and serious eye irritation.[2]

Physicochemical Properties

The following table summarizes the key physicochemical properties of 5-Chloro-2-methylaniline and its hydrochloride salt.

Property	Value	Source(s)
5-Chloro-2-methylaniline Hydrochloride		
IUPAC Name	5-chloro-2-methylaniline;hydrochloride	[2]
CAS Number	6259-42-3	[2]
Molecular Formula	C ₇ H ₉ Cl ₂ N	[2][3]
Molecular Weight	178.06 g/mol	[2][3]
Boiling Point	237 °C at 760 mmHg	[3]
Flash Point	160 °C	[3]
5-Chloro-2-methylaniline (Free Base)		
CAS Number	95-79-4	[4]
Molecular Formula	C ₇ H ₈ ClN	[4]
Molecular Weight	141.60 g/mol	[4]
Melting Point	22 °C	
Boiling Point	237 °C / 1013 hPa	
Density	1.17 g/cm ³ at 20 °C	
Vapor Pressure	0.45 hPa at 50 °C	
Solubility	Soluble in hot alcohol	[4]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of 5-Chloro-2-methylaniline. The following table outlines typical spectral features.

Spectrum Type	Key Peaks/Shifts	Source(s)
^1H NMR	Spectral data available.	[5]
^{13}C NMR	Spectral data available.	[2]
Infrared (IR)	KBr Wafer spectrum available.	[2]
Mass Spectrometry (MS)	GC-MS data available; primary peaks at m/z 106, 140, 141.	[4]

Experimental Protocols

Synthesis of 5-Chloro-2-methylaniline Hydrochloride

A common synthetic route to 5-Chloro-2-methylaniline hydrochloride involves the chlorination of o-toluidine followed by isolation of the hydrochloride salt.

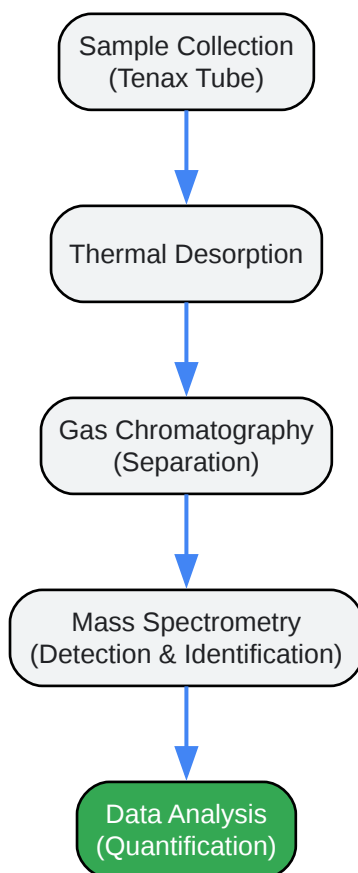
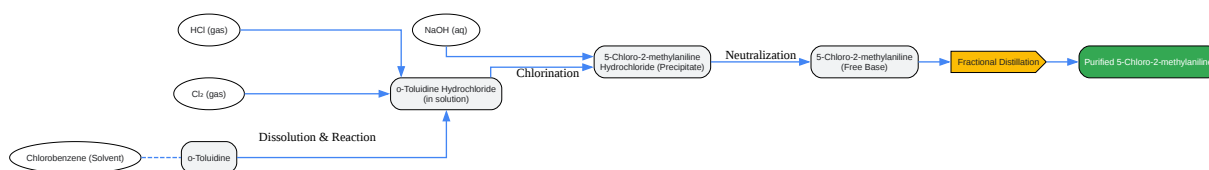
Materials:

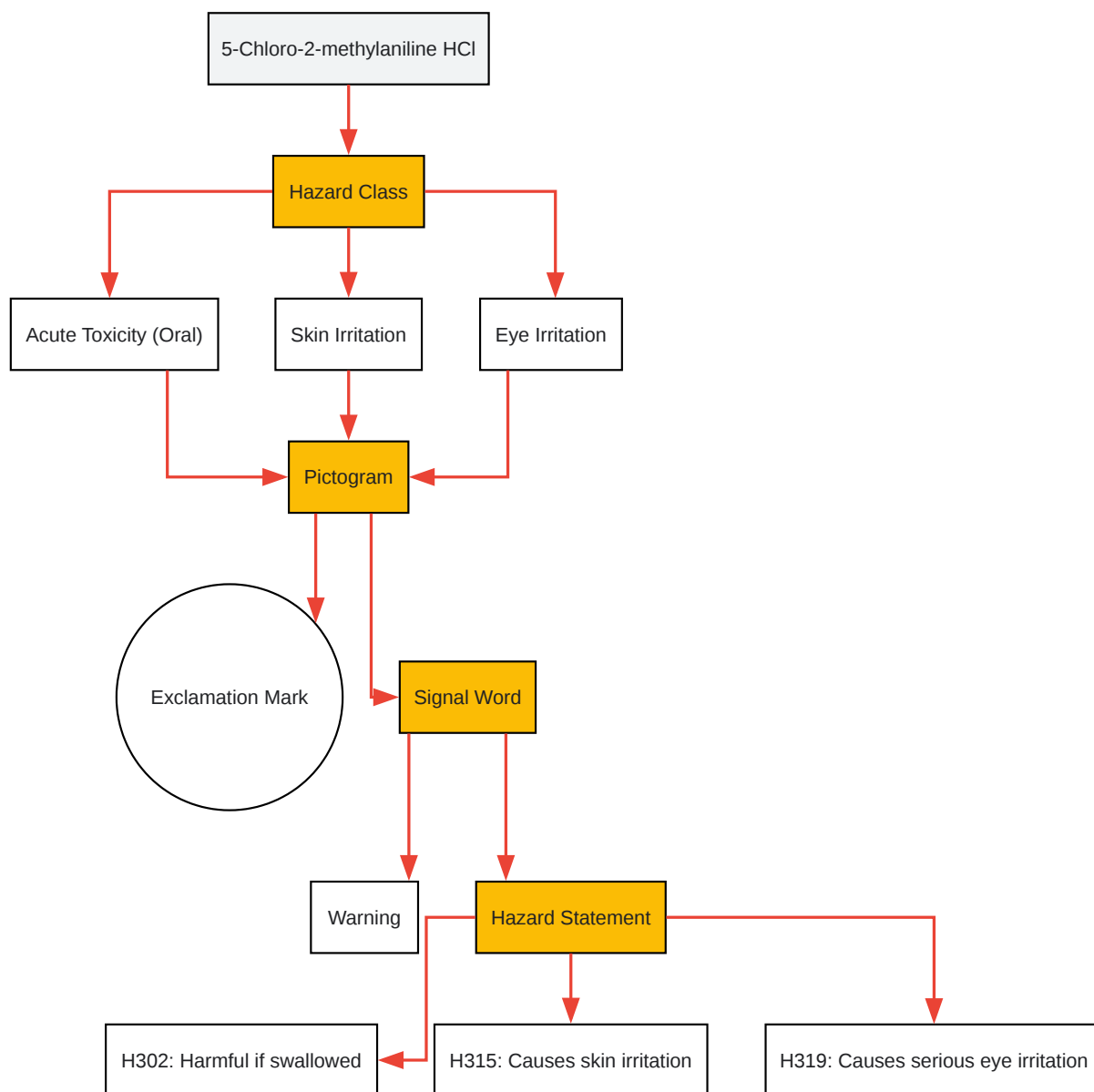
- o-toluidine
- Chlorobenzene
- Hydrogen chloride (gas)
- Chlorine (gas)
- Sodium hydroxide solution (18%)

Procedure:[6]

- Dissolve 160 g of distilled o-toluidine in 1300 ml of chlorobenzene.
- Introduce 57 g of hydrogen chloride gas into the solution over 30-45 minutes with thorough stirring. Cooling the reaction mixture with a water bath is advisable.
- Introduce 105 g of chlorine gas at 35°C over approximately 1 hour and 45 minutes.
- Remove any remaining dissolved hydrogen chloride by blowing air through the solution.

- Filter the resulting hydrochloride precipitate using a Buchner funnel and air dry.
- To isolate the free amine, introduce the dried filter residue portionwise into 350 g of 18% sodium hydroxide solution. The temperature will rise to approximately 40-50°C.
- Separate the crude amine using a separating funnel and purify by fractional distillation under reduced pressure.





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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Chloro-2-methylaniline Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274106#2-hydroxy-5-methylaniline-hydrochloride-characteristics]

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